

Introduction: A New Paradigm for Sustainable Polymers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *5-Ethyl-3-methylene-dihydro-furan-2-one*

CAS No.: 82112-60-5

Cat. No.: B3286208

[Get Quote](#)

The global imperative to transition from a fossil-fuel-based economy to a sustainable, circular one has catalyzed significant research into renewable chemical feedstocks.^[1] Among the most promising class of monomers derived from biomass are α -methylene lactones. These compounds, characterized by a lactone ring and a highly reactive exocyclic double bond, serve as versatile building blocks for a new generation of polymers.^{[2][3]}

α -Methylene- γ -butyrolactone (MBL), also known as Tulipalin A, is a naturally occurring monomer found in plants like tulips.^{[4][5]} Its derivatives can be efficiently synthesized from common biomass-derived platforms like itaconic and levulinic acids.^{[2][3][6]} The resultant polymers often exhibit superior properties compared to their petroleum-based counterparts, such as poly(methyl methacrylate) (PMMA), including significantly higher glass transition temperatures (T_g) and excellent thermal stability, making them suitable for high-performance applications.^{[7][8][9]}

Crucially, the dual functionality of these monomers—a polymerizable vinyl group and a lactone ring—opens up sophisticated possibilities in polymer chemistry. Scientists can selectively polymerize either functional group, leading to two fundamentally different types of polymers:

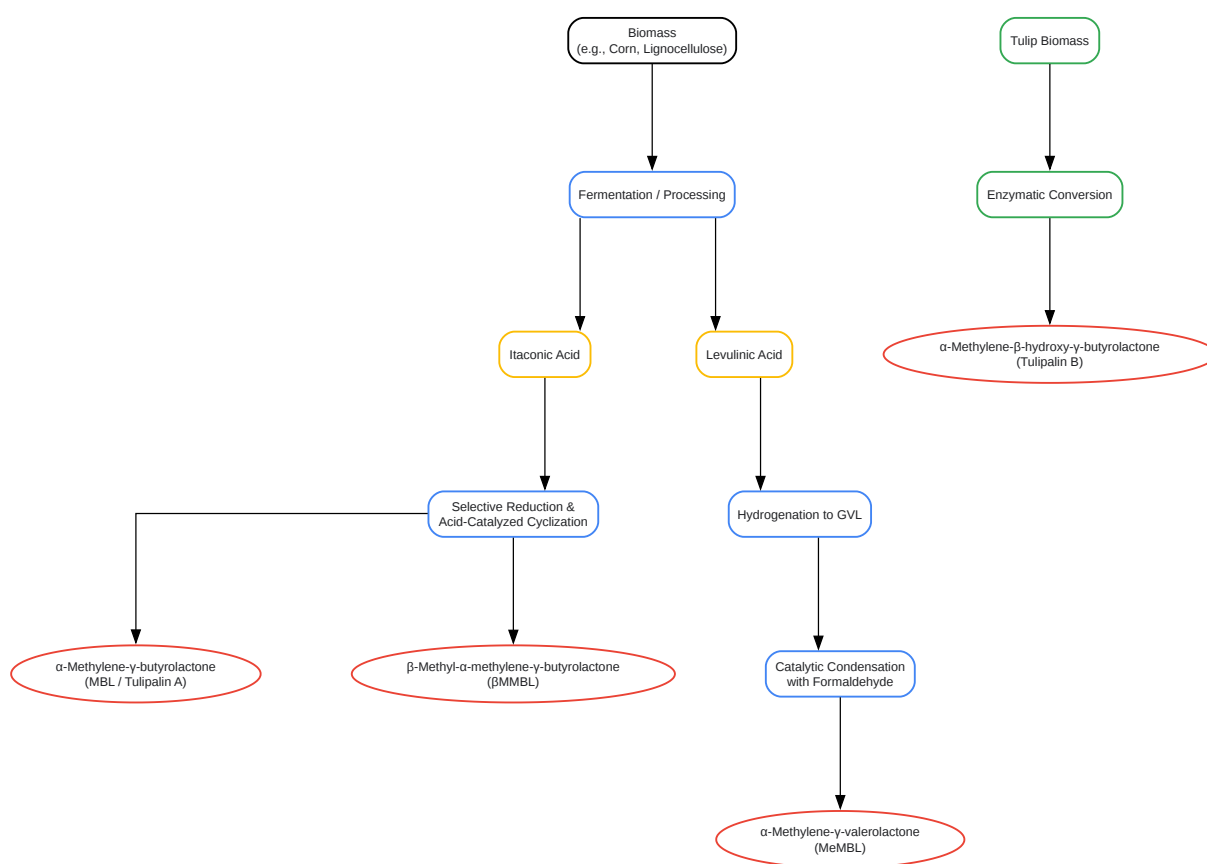
high-Tg acrylics via vinyl-addition polymerization or degradable and chemically recyclable polyesters via ring-opening polymerization.[4][10] This guide will elucidate the science behind this control and its implications for designing next-generation materials for specialized fields like drug delivery.

Part 1: The Monomers: Synthesis from Bio-Based Feedstocks

The journey from raw biomass to a functional polymer begins with the efficient synthesis of high-purity monomers. The most prevalent α -methylene lactones are derived from readily available, non-food biomass intermediates.

Key Synthetic Pathways from Biomass

- **From Itaconic Acid:** Itaconic acid, produced by the fermentation of carbohydrates like corn or rice, is a cost-effective precursor for several α -methylene- γ -butyrolactone derivatives.[7][9] An efficient, high-yielding route has been developed to synthesize β -methyl- α -methylene- γ -butyrolactone (β MMBL) from itaconic acid.[11][12] The process involves selective reduction and subsequent acid-catalyzed cyclization.[13] This pathway is also adaptable for the synthesis of MBL.[13][14]
- **From Levulinic Acid:** Levulinic acid, another key platform chemical derived from lignocellulosic biomass, is the starting material for α -methylene- γ -valerolactone (MeMBL). The synthesis is a two-step process: first, levulinic acid is hydrogenated to γ -valerolactone (GVL) with high yield, and second, GVL undergoes a gas-phase catalytic condensation with formaldehyde.[8][15]
- **Direct Extraction and Enzymatic Conversion:** Some lactones can be sourced directly from nature. α -Methylene- β -hydroxy- γ -butyrolactone (Tulipalin B), a potent antimicrobial agent, is produced via an environmentally benign, one-step enzymatic reaction from its glucose ester precursor found in tulip biomass.[16] The biosynthetic pathway for Tulipalin A (MBL) has also been elucidated, and the key enzymes have been cloned, opening the door for future microbial fermentation-based production.[5][17]



[Click to download full resolution via product page](#)

Caption: Key bio-based pathways to α -methylene lactone monomers.

Experimental Protocol: Synthesis of β -Methyl- α -methylene- γ -butyrolactone (β MMBL) from Itaconic Acid

This protocol is a representative example of monomer synthesis from a bio-based feedstock, adapted from literature procedures.^{[11][12]} It demonstrates an efficient, high-yield route to a high-purity monomer suitable for polymerization.

Objective: To synthesize β MMBL, a monomer for high-performance bioplastics, from biorenewable itaconic acid.

Materials:

- Itaconic acid (IA)
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium borohydride (NaBH_4)
- Tetrahydrofuran (THF, anhydrous)
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Sodium bicarbonate (saturated aqueous solution)
- Brine

Procedure:

- Monoesterification of Itaconic Acid:
 - In a round-bottom flask, dissolve itaconic acid (1.0 eq) in anhydrous methanol.
 - Cool the solution in an ice bath and slowly add concentrated sulfuric acid (catalytic amount).

- Allow the reaction to warm to room temperature and stir for 24 hours.
- Remove methanol under reduced pressure. Dissolve the residue in diethyl ether and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate to yield the monomethyl itaconate.
- Reduction and Lactonization:
 - In a separate, dry, nitrogen-purged flask, suspend sodium borohydride (2.0 eq) in anhydrous THF.
 - Add the monomethyl itaconate (1.0 eq) dropwise to the NaBH₄ suspension at 0 °C.
 - After the addition is complete, allow the mixture to stir at room temperature for 12 hours.
 - Carefully quench the reaction by slowly adding water at 0 °C, followed by acidification with 1M HCl to pH ~2.
 - Extract the aqueous layer multiple times with diethyl ether.
 - Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter and concentrate the solvent under reduced pressure to obtain crude βMMBL. The product is often of high purity and may not require further purification.

Validation: The purity of the synthesized βMMBL should be confirmed by ¹H and ¹³C NMR spectroscopy before use in polymerization experiments. The absence of impurities is critical for achieving controlled polymerization and desired polymer properties.

Part 2: Polymerization Strategies & Architectural Control

The unique bifunctional nature of α-methylene lactones presents a fascinating challenge and opportunity in polymer synthesis. The competition between the highly reactive exocyclic double

bond and the stable five-membered lactone ring allows for precise control over the final polymer architecture.[10]

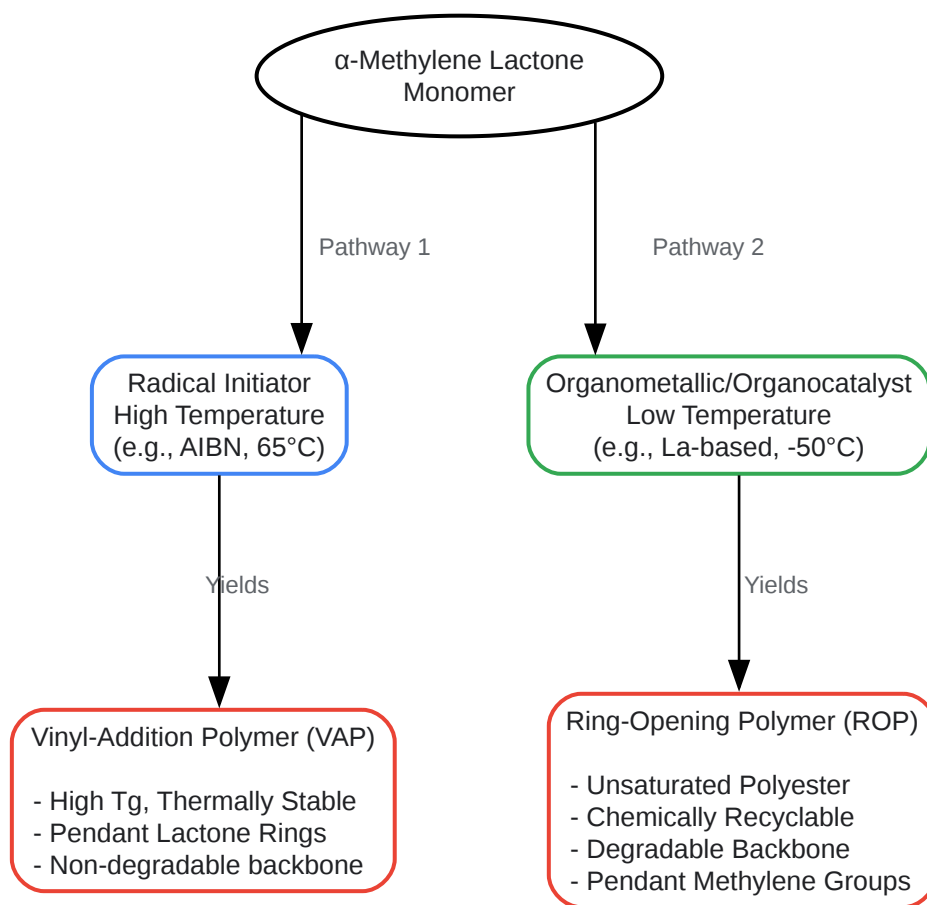
The Chemoselective Crossroads: VAP vs. ROP

1. Vinyl-Addition Polymerization (VAP): The Default Pathway Structurally, MBL is a cyclic analog of methyl methacrylate (MMA) and exhibits high reactivity in chain-growth polymerizations.[3] The exocyclic double bond readily participates in radical, anionic, organocatalytic, and coordination polymerizations.[2][6] This pathway, known as Vinyl-Addition Polymerization (VAP), is thermodynamically favored under most conditions and leads to acrylic-type polymers with pendant lactone rings.[10]

- Causality: The high reactivity is attributed to the nearly planar lactone ring, which allows for better resonance stabilization of the propagating radical species.[3]
- Resulting Polymer Properties: VAP produces polymers like Poly(MBL) with exceptionally high glass transition temperatures ($T_g > 195^\circ\text{C}$) and thermal stability, making them excellent candidates to replace petroleum-based acrylics in demanding applications.[2][3]

2. Ring-Opening Polymerization (ROP): The Path to Recyclability The five-membered γ -butyrolactone ring is thermodynamically stable, making its ring-opening polymerization (ROP) a significant challenge.[10][18] However, achieving ROP is highly desirable as it yields unsaturated polyesters that are both degradable and, remarkably, can be chemically recycled back to the original monomer.[4][10]

- Causality & Control: This "elusive goal" was achieved by carefully selecting catalysts and controlling reaction conditions to overcome the thermodynamic barrier.[10] Lanthanum- and Yttrium-based catalysts, as well as certain organocatalytic systems (e.g., phosphazene base/urea binary catalysts), have proven effective.[4][10][19] The key is to conduct the polymerization at low temperatures (e.g., -50°C) and high monomer concentrations to shift the equilibrium towards the ROP product.[4][19] By adjusting the catalyst-to-initiator ratio, one can selectively steer the reaction towards ROP, VAP, or even a cross-linked network.[10]



[Click to download full resolution via product page](#)

Caption: Controlling chemoselectivity in α -methylene lactone polymerization.

Quantitative Polymerization Data

Monomer	Polymerization Type	Catalyst / Initiator	Tg (°C)	Key Feature	Reference
MBL	Radical VAP	AIBN	195	High thermal stability	[3]
γ-MMBL	Anionic VAP	Ambiphilic silicon species	210-220	High isotacticity from chiral monomer	[2][3]
MBL	ROP	La[N(SiMe ₃) ₂] ₃	N/A	Chemically recyclable polyester	[4][10]
MBL	Organocatalytic ROP	CTPB / Urea	N/A	Metal-free route to recyclable polyester	[4][19]
MeMBL	Radical VAP	AIBN	~150-170	High thermal stability	[8][18]

Experimental Protocol: Controlled Radical Polymerization (RAFT) of γ-Methyl-α-methylene-γ-butyrolactone (γMeMBL)

This protocol describes a Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization, a technique that allows for the synthesis of polymers with controlled molecular weights and low dispersity (Đ). This level of control is essential for advanced applications.[20]

Objective: To synthesize well-defined poly(γMeMBL) using RAFT polymerization in a bio-based solvent.

Materials:

- γ-Methyl-α-methylene-γ-butyrolactone (γMeMBL, freshly purified)

- 2,2'-Azobis(2,4-dimethyl valeronitrile) (V-65) initiator
- 2-Cyano-2-propyl dodecyl trithiocarbonate (CPDT) RAFT agent
- Cyrene® (bio-based solvent, anhydrous)
- Dimethyl sulfoxide-d₆ (for NMR)
- Methanol (cold)

Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of the RAFT agent (CPDT) and initiator (V-65) in Cyrene®. The molar ratio of RAFT agent to initiator should be carefully controlled (e.g., 5:1) to ensure good control over the polymerization.
- Polymerization Setup:
 - In a Schlenk tube, add the desired amount of γMeMBL monomer.
 - Add the required volume of the RAFT/initiator stock solution in Cyrene® to achieve the target degree of polymerization (e.g., [Monomer]:[RAFT]:[Initiator] = 200:1:0.2).
 - Seal the tube with a rubber septum, and degas the solution by performing three freeze-pump-thaw cycles.
 - After the final thaw, backfill the tube with nitrogen.
- Polymerization Reaction:
 - Place the Schlenk tube in a preheated oil bath at 60 °C.
 - Allow the polymerization to proceed for a predetermined time (e.g., 4 hours). To monitor kinetics, aliquots can be taken at various time points via a degassed syringe and analyzed immediately.

- Termination and Isolation:
 - Terminate the polymerization by quenching the reaction in an ice bath and exposing it to air.
 - To determine monomer conversion, take a small aliquot and analyze by ^1H NMR in DMSO- d_6 .
 - Precipitate the polymer by adding the reaction mixture dropwise into a large volume of cold methanol.
 - Collect the polymer by filtration or centrifugation, wash with fresh cold methanol, and dry under vacuum at 40 °C to a constant weight.

Validation: The resulting polymer should be characterized by Gel Permeation Chromatography (GPC) to determine its number-average molecular weight (M_n) and dispersity ($\bar{M}_w/\bar{M}_n$). A linear evolution of M_n with monomer conversion and a low $\bar{M}_w/\bar{M}_n$ (< 1.3) are hallmarks of a controlled polymerization process.

Part 3: Applications in Drug Development

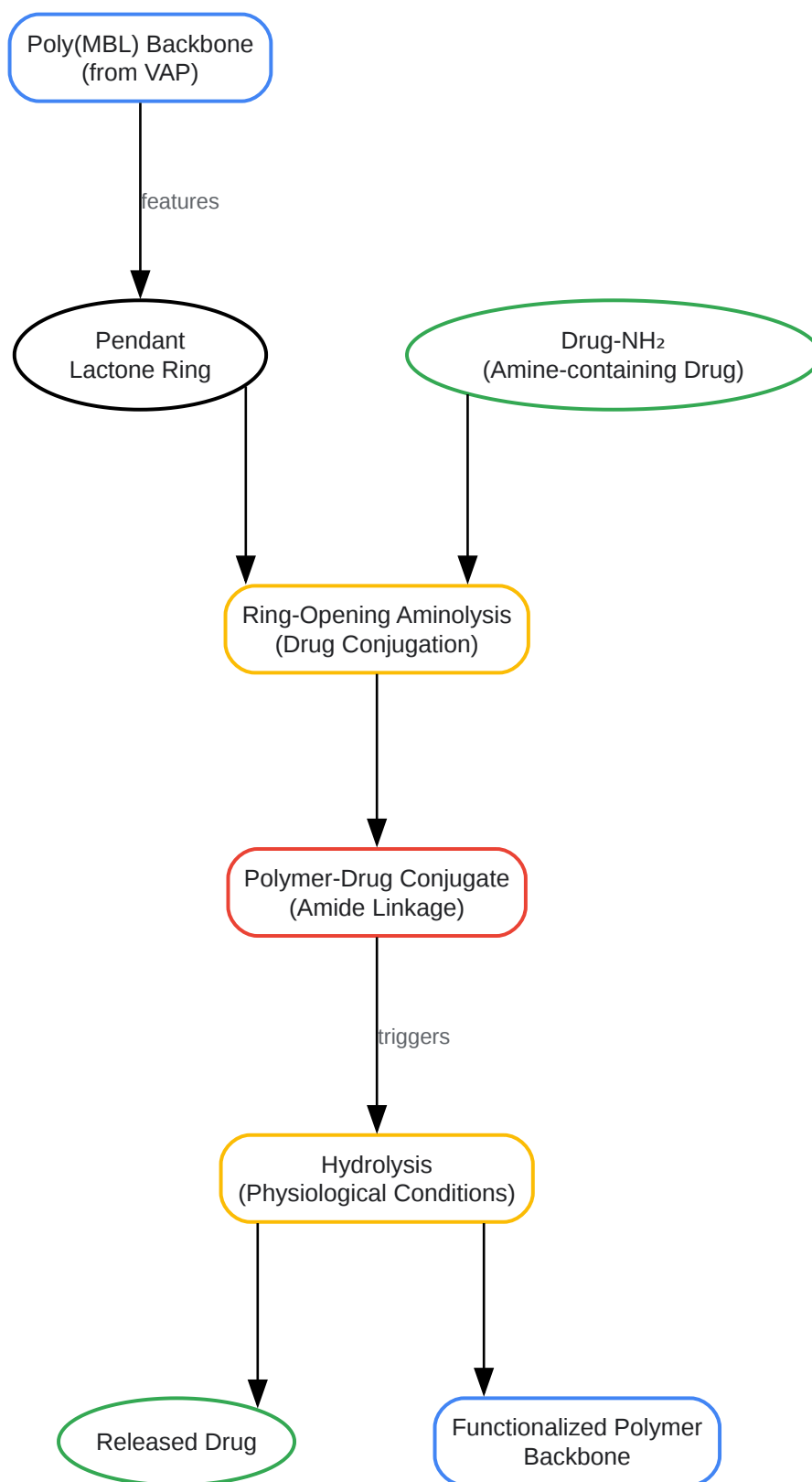
The unique structures of polymers derived from α -methylene lactones make them highly attractive for biomedical applications, particularly in drug delivery. The choice between VAP and ROP architectures dictates the strategy for their use.

VAP Polymers: Scaffolds for Drug Conjugation

Polymers produced via VAP contain a pendant lactone ring for each monomer unit. This ring, while stable on the polymer backbone, can be opened using nucleophiles like amines or alcohols. This provides a powerful handle for post-polymerization functionalization, allowing for the covalent attachment of therapeutic agents.

- Mechanism of Action: A drug molecule containing a primary amine or hydroxyl group can react with the lactone ring to form a stable amide or ester linkage, respectively. This creates a polymer-drug conjugate. The release of the drug can then be triggered by the hydrolysis of this linkage under specific physiological conditions (e.g., changes in pH or enzymatic

activity). This approach is analogous to the functionalization strategies used for polymers like PLGA to improve drug loading and controlled release.[21]



[Click to download full resolution via product page](#)

Caption: Drug conjugation to a VAP polymer via lactone ring-opening.

ROP Polymers: Degradable and Recyclable Carriers

The polyesters produced via ROP have a degradable backbone, a critical feature for many drug delivery systems (DDS).[21][22] These materials can be formulated into nanoparticles or microspheres to encapsulate drugs.

- Mechanism of Action: Similar to widely-used materials like poly(lactic-co-glycolic acid) (PLGA), these unsaturated polyesters can be designed to degrade via hydrolysis of their ester bonds over a predictable timeframe, releasing the encapsulated drug in a sustained manner.[21] The pendant methylene groups along the polyester backbone also offer sites for further functionalization, potentially for attaching targeting ligands or modifying the polymer's hydrophilicity. The ability to chemically recycle the polymer back to its monomer after use represents a significant advantage in sustainability for biomedical devices.[4][10]

Inherent Bioactivity

It is important to note that the monomers themselves can possess biological activity. Tulipalin B is a known antimicrobial agent, and other α -methylene- γ -butyrolactone structures are studied for their ability to induce apoptosis in cancer cells and their potential as allergens.[16][23][24][25] This inherent bioactivity must be carefully considered during the design and toxicological evaluation of any corresponding polymer intended for drug development.

Conclusion and Future Outlook

Bio-based α -methylene lactones are at the forefront of sustainable polymer chemistry. The ability to derive these versatile monomers from renewable feedstocks like itaconic and levulinic acid provides a clear path away from petrochemical dependence. The true elegance of this system lies in the sophisticated control chemists can exert over polymerization, selectively choosing between creating robust, high-performance acrylics or innovative, chemically recyclable polyesters.

For drug development professionals, these polymers offer a rich toolbox. The VAP-derived polymers serve as stable scaffolds with abundant handles for drug conjugation, while ROP-

derived polyesters provide a new class of degradable materials with a closed-loop life cycle. As research continues to refine catalytic systems and explore the functionalization of these unique polymer architectures, we can expect bio-based α -methylene lactones to play an increasingly vital role in the development of advanced, sustainable materials for both high-tech and biomedical applications.

References

- Hong, M., & Chen, E. Y. X. (2016). The Quest for Converting Biorenewable Bifunctional α -Methylene- γ -butyrolactone into Degradable and Recyclable Polyester: Controlling Vinyl-Addition/Ring-Opening/Cross-Linking Pathways. *Angewandte Chemie International Edition*, 55(49), 15382-15386. [[Link](#)]
- Kukla, S., et al. (2019). Functional Polymers and Polymeric Materials From Renewable Alpha-Unsaturated Gamma-Butyrolactones. *Frontiers in Chemistry*, 7, 865. [[Link](#)]
- Zhang, Y., et al. (2020). Chemoselective Polymerization of Fully Biorenewable α -Methylene- γ -Butyrolactone Using Organophosphazene/Urea Binary Catalysts. *ACS Macro Letters*, 9(6), 842-848. [[Link](#)]
- Request PDF. (2025, August 6). Radical-initiated polymerization of γ -methyl- γ -methylene- γ -butyrolactone. ResearchGate. [[Link](#)]
- Zhang, Y., et al. (2020). Chemoselective Polymerization of Fully Biorenewable α -Methylene- γ -Butyrolactone Using Organophosphazene/Urea Binary Catalysts Toward Sustainable Polyesters. *CCS Chemistry*. [[Link](#)]
- Gowda, R. R., & Chen, E. Y. X. (2014). Synthesis of β -methyl- α -methylene- γ -butyrolactone from biorenewable itaconic acid. *Organic Chemistry Frontiers*, 1(3), 230-234. [[Link](#)]
- Gowda, R. R., & Chen, E. Y. X. (2014). Synthesis of β -methyl- α -methylene- γ -butyrolactone from biorenewable itaconic acid. *Organic Chemistry Frontiers*. [[Link](#)]
- Koyama, T., et al. (2014). Environmentally benign process for the preparation of antimicrobial α -methylene- β -hydroxy- γ -butyrolactone (tulipalin B) from tulip biomass. *Bioscience, Biotechnology, and Biochemistry*, 78(9), 1599-1604. [[Link](#)]

- GeneOnline News. (2025, October 23). Researchers Develop Bio-Based Lactones from Renewable Resources for Sustainable Polymer Production. [\[Link\]](#)
- Södergård, A., & Stolt, M. (2010). Solution and precipitation based radical polymerization of renewable vinyl lactones in renewable solvents. RSC Advances, 10(62), 32395-32402. [\[Link\]](#)
- Kukla, S., et al. (2019). Functional Polymers and Polymeric Materials From Renewable Alpha-Unsaturated Gamma-Butyrolactones. PMC. [\[Link\]](#)
- Moore, J. A., & Pevarello, P. (2009). MeMBL: Ring-opening a pathway to a renewable, chemically customizable plastic. Journal of Applied Polymer Science, 112(1), 16-22. [\[Link\]](#)
- Lee, P. I., & Kim, D. (2024). Recent Applications of PLGA in Drug Delivery Systems. MDPI. [\[Link\]](#)
- WO2002101013A2 - A biological method for the production of alpha-methylene-gamma-butyrolactone and its intermediates.
- Request PDF. (2025, August 6). Poly(α -methylene- γ -valerolactone) 1. Sustainable monomer synthesis and radical polymerization studies. ResearchGate. [\[Link\]](#)
- Baston, L. A. (2024). Production of Bio-based Lactone Monomers for Intrinsically Recyclable Plastics. DSpace@MIT. [\[Link\]](#)
- Manzer, L. E. (2004). Catalytic synthesis of α -methylene- γ -valerolactone: A biomass-derived acrylic monomer. Applied Catalysis A: General, 272(1-2), 249-256. [\[Link\]](#)
- WO2023151894A1 - Process for the synthesis of alpha-methylene-gamma-butyrolactone.
- Franco, L., et al. (2014). Hybrid block and graft copolymers made from macrolactones and α -amino acids for applications as drug delivery nanosystems. UPC Commons. [\[Link\]](#)
- Manzer, L. E. (2004). Catalytic synthesis of α -methylene- γ -valerolactone: a biomass-derived acrylic monomer. Semantic Scholar. [\[Link\]](#)
- Johansson, M. K. G., et al. (2021). Biobased Lactones—Exploring Their Free-Radical Polymerization and Polymer Properties. Macromolecules, 54(14), 6549-6560. [\[Link\]](#)

- Gody, G., et al. (2018). RAFT solution polymerisation of bio-based γ -methyl- α -methylene- γ -butyrolactone monomer in DMSO and Cyrene. Chemical Communications, 54(60), 8397-8400. [[Link](#)]
- Trotta, J. T., et al. (2017). Synthesis of Methylene Butyrolactone Polymers from Itaconic Acid. Journal of Polymer Science Part A: Polymer Chemistry, 55(17), 2730-2737. [[Link](#)]
- Zhang, D., & Chen, E. Y. X. (2022). Zinc-Mediated Allylation-Lactonization One-Pot Reaction to Methylene Butyrolactones: Renewable Monomers for Sustainable Acrylic Polymers with Closed-Loop Recyclability. ACS Sustainable Chemistry & Engineering, 10(17), 5556-5567. [[Link](#)]
- Fan, Z., et al. (2021). Advances, Challenges, and Opportunities of Poly(γ -butyrolactone)-Based Recyclable Polymers. ACS Macro Letters, 10(2), 226-237. [[Link](#)]
- Haider, M. A., et al. (2018). Mechanistic insights into the ring-opening of biomass derived lactones. Catalysis Science & Technology, 8(1), 137-149. [[Link](#)]
- Fengqi Chemical. (2023, December 4). γ -Butyrolactone application fields. [[Link](#)]
- Trotta, J. T., et al. (2017). Synthesis of methylene butyrolactone polymers from itaconic acid. ResearchGate. [[Link](#)]
- WO2022104287A1 - Method for producing alpha-methylene lactones.
- Schlewer, G., et al. (1980). Synthesis of alpha-methylene-gamma-butyrolactones: a structure-activity relationship study of their allergenic power. Journal of Medicinal Chemistry, 23(9), 1031-1038. [[Link](#)]
- LookChem. (n.d.). Cas 547-65-9, Tulipalin A. [[Link](#)]
- Williams, R. (2025). Advances in Microbial Fermentation for Sustainable Production of Bio-Based Chemicals. Fermentation Technology, 14(1), 177. [[Link](#)]
- Barbier, P., & Benezra, C. (1986). Allergenic alpha-methylene-gamma-butyrolactones. Study of the capacity of beta-acetoxy- and beta-hydroxy-alpha-methylene-gamma-butyrolactones

to induce allergic contact dermatitis in guinea pigs. Journal of Medicinal Chemistry, 29(5), 868-871. [[Link](#)]

- Gammill, R. B., et al. (n.d.). Synthesis of α -Methylene- γ -Butyrolactones. Scilit. [[Link](#)]
- Khechfe, A. A., et al. (2024). Synthesis of α -methylene- δ -valerolactone and its selective polymerization from a product mixture for concurrent separation and polymer production. Green Chemistry. [[Link](#)]
- Yao, H., et al. (2018). α -Methylene- β -Lactone Scaffold for Developing Chemical Probes at the Two Ends of the Selectivity Spectrum. PMC. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. geneonline.com [geneonline.com]
- 2. [Frontiers | Functional Polymers and Polymeric Materials From Renewable Alpha-Unsaturated Gamma-Butyrolactones](https://frontiersin.org) [frontiersin.org]
- 3. [Functional Polymers and Polymeric Materials From Renewable Alpha-Unsaturated Gamma-Butyrolactones - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. chinesechemsoc.org [chinesechemsoc.org]
- 5. [WO2002101013A2 - A biological method for the production of alpha-methylene-gamma-butyrolactone and its intermediates - Google Patents](https://patents.google.com/patent/WO2002101013A2) [[patents.google.com](https://patents.google.com/patent/WO2002101013A2)]
- 6. [researchgate.net](https://www.researchgate.net/publication/311111111) [[researchgate.net](https://www.researchgate.net/publication/311111111)]
- 7. [researchgate.net](https://www.researchgate.net/publication/311111111) [[researchgate.net](https://www.researchgate.net/publication/311111111)]
- 8. [researchgate.net](https://www.researchgate.net/publication/311111111) [[researchgate.net](https://www.researchgate.net/publication/311111111)]
- 9. [researchgate.net](https://www.researchgate.net/publication/311111111) [[researchgate.net](https://www.researchgate.net/publication/311111111)]
- 10. [The Quest for Converting Biorenewable Bifunctional \$\alpha\$ -Methylene- \$\gamma\$ -butyrolactone into Degradable and Recyclable Polyester: Controlling Vinyl-Addition/Ring-Opening/Cross-Linking Pathways - PubMed](https://pubmed.ncbi.nlm.nih.gov/311111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]

- 11. Synthesis of β -methyl- α -methylene- γ -butyrolactone from biorenewable itaconic acid - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. par.nsf.gov [par.nsf.gov]
- 14. WO2023151894A1 - Process for the synthesis of alpha-methylene-gamma-butyrolactone - Google Patents [patents.google.com]
- 15. semanticscholar.org [semanticscholar.org]
- 16. Environmentally benign process for the preparation of antimicrobial α -methylene- β -hydroxy- γ -butyrolactone (tulipalin B) from tulip biomass - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. walshmedicalmedia.com [walshmedicalmedia.com]
- 18. GT Digital Repository [repository.gatech.edu]
- 19. chem.pku.edu.cn [chem.pku.edu.cn]
- 20. RAFT solution polymerisation of bio-based γ -methyl- α -methylene- γ -butyrolactone monomer in DMSO and Cyrene - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 21. mdpi.com [mdpi.com]
- 22. pubs.acs.org [pubs.acs.org]
- 23. Synthesis of alpha-methylene-gamma-butyrolactones: a structure-activity relationship study of their allergenic power - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Allergenic alpha-methylene-gamma-butyrolactones. Study of the capacity of beta-acetoxy- and beta-hydroxy-alpha-methylene-gamma-butyrolactones to induce allergic contact dermatitis in guinea pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. α -Methylene- γ -butyrolactone α -Methylene-gamma-butyrolactone [sigmaaldrich.com]
- To cite this document: BenchChem. [Introduction: A New Paradigm for Sustainable Polymers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3286208/docs#introduction-a-new-paradigm-for-sustainable-polymers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)